

Spectroscopic data of potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate

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Compound of Interest

Compound Name: *potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate*

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An In-depth Technical Guide A Comprehensive Technical Guide to the Spectroscopic Characterization of **Potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate**

Prepared by: Gemini, Senior Application Scientist

Executive Summary

This technical guide provides a comprehensive framework for the spectroscopic analysis of **potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate**, a key intermediate in organic synthesis. Given the limited availability of published, consolidated spectroscopic data for this specific salt, this document serves as an expert guide for researchers, scientists, and drug development professionals. It combines theoretical principles with field-proven methodologies to predict, acquire, and interpret the essential spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). The protocols described herein are designed to be self-validating, ensuring researchers can confidently confirm the identity, purity, and structure of the title compound.

Introduction: Chemical Identity and Significance

Potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate is an organic salt that features a potassium cation and a planar enolate anion. The anion's structure is characterized by a conjugated system involving a nitrile group, a vinylic bond, and an ester carbonyl group, with the (Z)-configuration defining the stereochemistry across the double bond.

1.1 Chemical Identity

Property	Value	Source(s)
IUPAC Name	potassium (1Z)-1-cyano-3-ethoxy-3-oxo-1-propen-2-olate	
CAS Number	728897-00-5; 92664-05-6	[1]
Molecular Formula	C ₆ H ₆ KNO ₃	[1]
Molecular Weight	179.22 g/mol	[1]
SMILES	[O-]/C(C(OCC)=O)=C\C#N. [K+]	[1]
InChI Key	SNXUQEBSHDKXKH- FBZPGIPVSA-M	

1.2 Scientific and Industrial Relevance

As a derivative of ethyl cyanoacetate, this potassium enolate is a potent and versatile nucleophile. The presence of multiple functional groups—nitrile, ester, and the enolate itself—makes it a valuable building block in synthetic chemistry. Such compounds are precursors in Knoevenagel condensations and Michael additions, fundamental carbon-carbon bond-forming reactions used in the synthesis of pharmaceuticals, agrochemicals, and polymers.[2][3] Understanding its precise spectroscopic signature is paramount for reaction monitoring, quality control, and regulatory compliance in these applications.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the unambiguous structural elucidation of **potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate** in solution. It provides detailed information about the carbon-hydrogen framework.

2.1 Expertise-Driven Rationale

The choice of NMR solvent is critical. Due to the ionic nature of the compound, solvents like Deuterated Dimethyl Sulfoxide (DMSO- d_6) or Deuterated Water (D_2O) are required for dissolution. DMSO- d_6 is often preferred as it avoids potential proton exchange with the vinylic proton, which could occur in D_2O . The predicted spectra below are based on analysis of structurally similar compounds and established chemical shift principles.

2.2 Predicted 1H NMR Spectrum (in DMSO- d_6)

The proton NMR spectrum is expected to be relatively simple, showing two distinct sets of signals corresponding to the ethoxy group and the lone vinylic proton.

Predicted Signal	Multiplicity	Approx. Chemical Shift (δ , ppm)	Coupling Constant (J, Hz)	Integration	Rationale
-CH ₃ (Ethyl)	Triplet (t)	1.1 - 1.3	~7.1	3H	Coupled to the adjacent -CH ₂ - group.
-CH ₂ - (Ethyl)	Quartet (q)	3.9 - 4.1	~7.1	2H	Coupled to the adjacent -CH ₃ group.
=CH- (Vinylic)	Singlet (s)	4.5 - 5.5	N/A	1H	No adjacent protons to couple with. The chemical shift is downfield due to the electron-withdrawing effects of the cyano and ester groups, but shielded by the enolate's negative charge.

2.3 Predicted ¹³C NMR Spectrum (in DMSO-d₆)

The ¹³C NMR spectrum will confirm the carbon backbone, with six distinct signals expected.

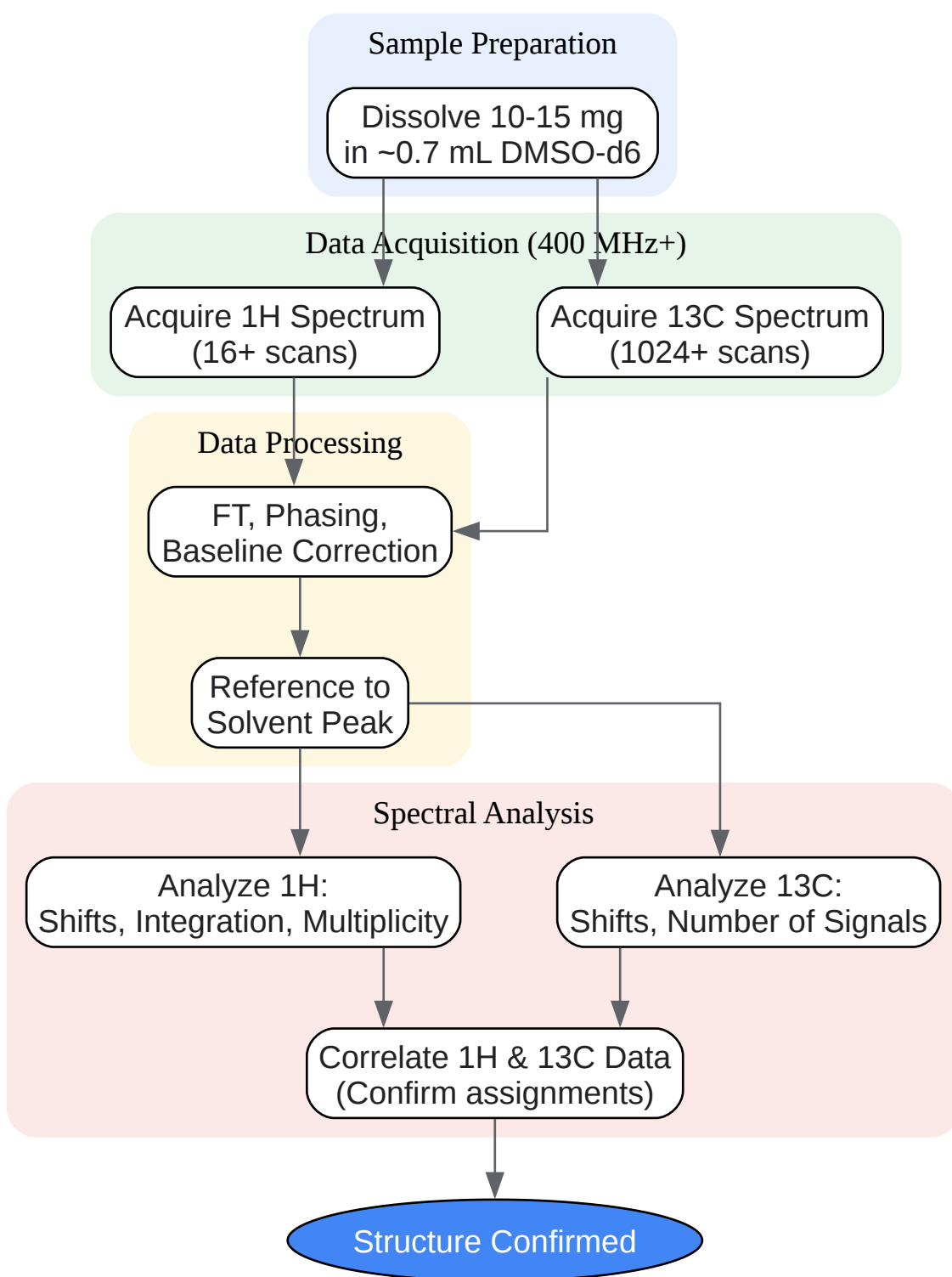
Predicted Signal	Approx. Chemical Shift (δ , ppm)	Rationale
-CH ₃ (Ethyl)	14 - 16	Standard chemical shift for a terminal methyl group in an ethyl ester.
-CH ₂ - (Ethyl)	58 - 62	Typical range for the methylene carbon of an ethyl ester.
=CH- (Vinylic)	90 - 100	This carbon is significantly shielded by resonance from the enolate oxygen.
-C $\equiv$ N (Nitrile)	118 - 122	Characteristic region for nitrile carbons.
=C-O ⁻ (Enolate)	165 - 175	Deshielded due to attachment to two electronegative atoms (O ⁻ and C=O), but shielded relative to a typical ketone.
-C=O (Ester)	168 - 178	Deshielded carbonyl carbon, influenced by conjugation and the enolate system.

2.4 Experimental Protocol: NMR Data Acquisition

- **Sample Preparation:** Accurately weigh 10-15 mg of the potassium enolate salt and dissolve it in ~0.7 mL of high-purity DMSO-d₆ in a standard 5 mm NMR tube.
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer.
- **¹H NMR Acquisition:**
 - Set the spectral width to cover a range of 0-12 ppm.
 - Employ a standard pulse program (e.g., 'zg30').

- Acquire at least 16 scans to ensure a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Set the spectral width to cover a range of 0-200 ppm.
 - Use a proton-decoupled pulse program (e.g., 'zgpg30').
 - Acquire a sufficient number of scans (typically >1024) for adequate signal intensity.
- Data Processing: Process the raw data (Free Induction Decay - FID) using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transform, phase correction, and baseline correction. Reference the ^1H spectrum to the residual solvent peak of DMSO- d_6 (δ ~2.50 ppm) and the ^{13}C spectrum accordingly (δ ~39.52 ppm).

2.5 Visualization: NMR Interpretation Workflow



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Caption: Workflow for NMR-based structure confirmation.

Infrared (IR) Spectroscopy

FT-IR spectroscopy is a rapid and effective technique for confirming the presence of key functional groups within the molecule. The delocalized electronic structure of the enolate has a profound and predictable effect on the vibrational frequencies.

3.1 Core Principles & Mechanistic Insight

The enolate system $\text{O}=\text{C}-\text{C}=\text{C}-\text{C}\equiv\text{N}$ involves extensive electron delocalization. This resonance lowers the bond order of the $\text{C}=\text{O}$ and $\text{C}\equiv\text{N}$ groups compared to their isolated counterparts. Consequently, their stretching frequencies will be observed at a lower wavenumber, which is a key diagnostic feature for this molecule.

3.2 Predicted Characteristic IR Absorption Bands

Functional Group	Bond	Predicted Wavenumber (cm ⁻¹)	Rationale and Comparative Data
Nitrile	C≡N Stretch	2190 - 2210	The frequency is lowered from the typical ~2250 cm ⁻¹ due to conjugation. Similar conjugated nitriles show absorptions in this region.[4][5] The strong pull of the enolate system significantly influences this bond.
Ester Carbonyl	C=O Stretch	1640 - 1660	This band is drastically shifted to a lower frequency from the usual ~1735 cm ⁻¹ due to its participation in the delocalized enolate system, giving it more single-bond character.
Alkene	C=C Stretch	1580 - 1610	This stretch is characteristic of a conjugated alkene within an enolate system. Its intensity is enhanced by the large dipole moment change during vibration.
Ester C-O	C-O Stretch	1250 - 1300	Strong absorption typical for the C-O

single bond stretch in
esters.

3.3 Experimental Protocol: FT-IR Data Acquisition (ATR)

Attenuated Total Reflectance (ATR) is the preferred method as it requires minimal sample preparation.

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent-moistened wipe (e.g., isopropanol).
- **Background Scan:** Record a background spectrum of the empty ATR crystal. This is crucial for removing atmospheric (CO_2 , H_2O) and instrument-related signals.
- **Sample Application:** Place a small amount of the solid potassium enolate powder onto the ATR crystal.
- **Pressure Application:** Use the instrument's pressure clamp to ensure firm and even contact between the sample and the crystal.
- **Data Collection:** Acquire the sample spectrum, typically by co-adding 16 or 32 scans over a range of $4000\text{--}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} .
- **Data Analysis:** The resulting spectrum should be automatically ratioed against the background. Label the significant peaks corresponding to the functional groups listed above.

Mass Spectrometry (MS)

MS is essential for confirming the molecular weight of the anionic component of the salt and can provide structural information through fragmentation analysis.

4.1 Rationale for Experimental Design

Electrospray Ionization (ESI) is the ideal ionization technique for this pre-charged ionic compound. Operating in negative ion mode (ESI-) will allow for the direct detection of the target enolate anion.

4.2 Predicted Mass Spectrum (ESI-)

- Primary Ion: The most prominent peak in the full-scan mass spectrum will be the enolate anion $[\text{C}_6\text{H}_6\text{NO}_3]^-$.
 - Monoisotopic Mass: 140.0348 m/z
 - Average Mass: 140.12 g/mol
- Potential Adducts/Fragments: While fragmentation might be limited under soft ESI conditions, potential neutral losses could include the loss of an ethoxy radical ($\bullet\text{OCH}_2\text{CH}_3$) or ethylene (C_2H_4) from the ethyl group.

4.3 Recommended MS Protocol (ESI-MS)

- Sample Preparation: Prepare a dilute solution of the sample ($\sim 10\text{-}50\text{ }\mu\text{g/mL}$) in a suitable solvent mixture like 50:50 acetonitrile:water.
- Instrumentation: Use a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) equipped with an ESI source.
- Infusion: Introduce the sample solution directly into the ESI source via a syringe pump at a low flow rate (e.g., $5\text{-}10\text{ }\mu\text{L/min}$).
- Source Parameters (Negative Ion Mode):
 - Capillary Voltage: -2.5 to -3.5 kV
 - Nebulizing Gas (N_2): Set to an appropriate pressure for a stable spray.
 - Drying Gas (N_2): Set to a temperature (e.g., $250\text{-}300\text{ }^\circ\text{C}$) and flow rate sufficient to desolvate the ions.
- Data Acquisition:
 - Acquire data in full-scan mode over a mass range of m/z 50-500.

- For structural confirmation, perform tandem MS (MS/MS) by isolating the primary ion (m/z 140.03) and subjecting it to collision-induced dissociation (CID) to observe its fragmentation pattern.

4.4 Visualization: Key Structural Features

Caption: Key structural features and their corresponding spectroscopic signatures.

Conclusion

The structural confirmation of **potassium (Z)-2-cyano-1-ethoxycarbonyl-ethenolate** relies on a multi-technique spectroscopic approach. NMR spectroscopy provides the definitive carbon-hydrogen framework, while IR spectroscopy offers rapid confirmation of the key functional groups, with their characteristic frequency shifts providing evidence of the delocalized enolate system. Finally, high-resolution mass spectrometry validates the molecular weight of the anionic component. By following the expert-derived protocols and predictive data outlined in this guide, researchers can confidently and accurately characterize this important synthetic intermediate, ensuring the integrity and success of their scientific endeavors.

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